biological activity potential of 4-Pyridinecarboxaldehyde, 2-(methoxymethyl)-

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Pyridinecarboxaldehyde, 2-(methoxymethyl)- (9CI)*
CAS No.:	*162046-63-1*
Cat. No.:	*B573739*

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Strategic Pharmacophore: 4-Pyridinecarboxaldehyde, 2-(methoxymethyl)-

Unlocking the Tunable Pyridine Scaffold for Kinase and GPCR Ligands

Executive Summary

4-Pyridinecarboxaldehyde, 2-(methoxymethyl)- is a bifunctional heterocyclic intermediate that serves as a critical "linchpin" in the synthesis of bioactive small molecules. Unlike the commodity chemical 4-pyridinecarboxaldehyde, this specific 2-methoxymethyl (MOM) derivative offers a unique balance of electronic modulation and physicochemical tuning.

The C4-aldehyde functions as a highly reactive electrophile for divergent synthesis (e.g., reductive amination, Wittig olefination), while the C2-methoxymethyl group acts as a "privileged substructure." This substituent improves aqueous solubility compared to alkyl analogs and

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provides a specific hydrogen-bond acceptor vector that is crucial for interacting with solvent-exposed regions in kinase ATP-binding pockets or GPCR allosteric sites.

Key Biological Potential:

- Kinase Inhibition: Precursor for hinge-binding motifs in JAK, Syk, and PI3K inhibitors.
- TRP Channel Modulation: Scaffold for TRPC6 antagonists.
- Epigenetic Regulation: Building block for HDAC inhibitors.

Chemical Profile & Structural Logic

To understand the biological potential, one must first master the structural logic. The molecule is not merely a pyridine; it is a vector-defined scaffold.

Physicochemical Properties (Calculated)

Property	Value	Significance in Drug Design
Molecular Formula	$C_8H_9NO_2$	Low MW allows for "Lead-Like" space growth.
Molecular Weight	151.16 g/mol	Ideal for Fragment-Based Drug Design (FBDD).
cLogP	~0.8 - 1.1	Moderate lipophilicity; the MOM group lowers LogP vs. 2-ethyl/propyl.
H-Bond Acceptors	3 (N-py, O-ald, O-ether)	High acceptor density for specific protein interactions.
H-Bond Donors	0	Reduces desolvation penalty upon binding.
Topological Polar Surface Area (TPSA)	~40 $Å^2$	Well within the blood-brain barrier (BBB) permeation range (<90 $Å^2$).

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The "Methoxymethyl Effect"

Why choose the 2-(methoxymethyl) substituent over a simple methyl or methoxy group?

- Solubility Enhancement: The ether oxygen increases aqueous solubility significantly compared to a 2-ethyl group, without introducing a donor (like -OH) that might suffer Phase II conjugation (glucuronidation).
- Metabolic Stability: Unlike a terminal methyl group which is prone to CYP450-mediated oxidation to a carboxylic acid, the methoxymethyl ether is generally more robust, though it can undergo O-demethylation.
- Conformational Scanning: The $-CH_2-O-CH_3$ tail introduces specific rotatable bonds, allowing the methoxy group to probe adjacent hydrophobic pockets or recruit water molecules in the active site.

Biological Activity Potential & Applications

This compound is rarely the final drug; it is the engine that generates the drug. Its biological potential is realized through three primary synthetic pathways.

Pathway A: Kinase Inhibitors (The Hinge Binder)

Pyridines are classic "hinge binders" in kinase inhibitors. The nitrogen of the pyridine ring accepts a hydrogen bond from the backbone amide of the kinase hinge region.

- Mechanism: The 4-aldehyde is converted (via reductive amination) into a benzylic amine that extends into the ribose binding pocket.
- Role of 2-MOM: The 2-methoxymethyl group sits at the "Gatekeeper" or solvent front, improving selectivity against homologous kinases by clashing with bulky gatekeeper residues or forming specific water-mediated bridges.

Pathway B: TRP Channel Antagonists

Recent patent literature (e.g., TRPC6 inhibitors) highlights the use of 4-substituted pyridines.

- Application: The aldehyde is condensed with piperazines or diamines.

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- Therapeutic Area: Pulmonary hypertension, focal segmental glomerulosclerosis (FSGS).
- Causality: The 2-MOM group modulates the basicity of the pyridine nitrogen (pKa tuning), affecting the drug's accumulation in the lysosome and its on-target residence time.

Pathway C: HDAC Inhibitors

The aldehyde group is a precursor to hydroxamic acids (zinc-binding groups).

- Workflow: Aldehyde

  Acrylic Acid

  Hydroxamic Acid.
- Selectivity: The pyridine cap group, modified with the 2-MOM tail, fits into the tube-like entrance of the HDAC active site, providing isoform selectivity (e.g., HDAC6 vs. HDAC1).

Visualizing the Synthetic Divergence

The following diagram illustrates how this single intermediate branches into three distinct pharmacological classes.

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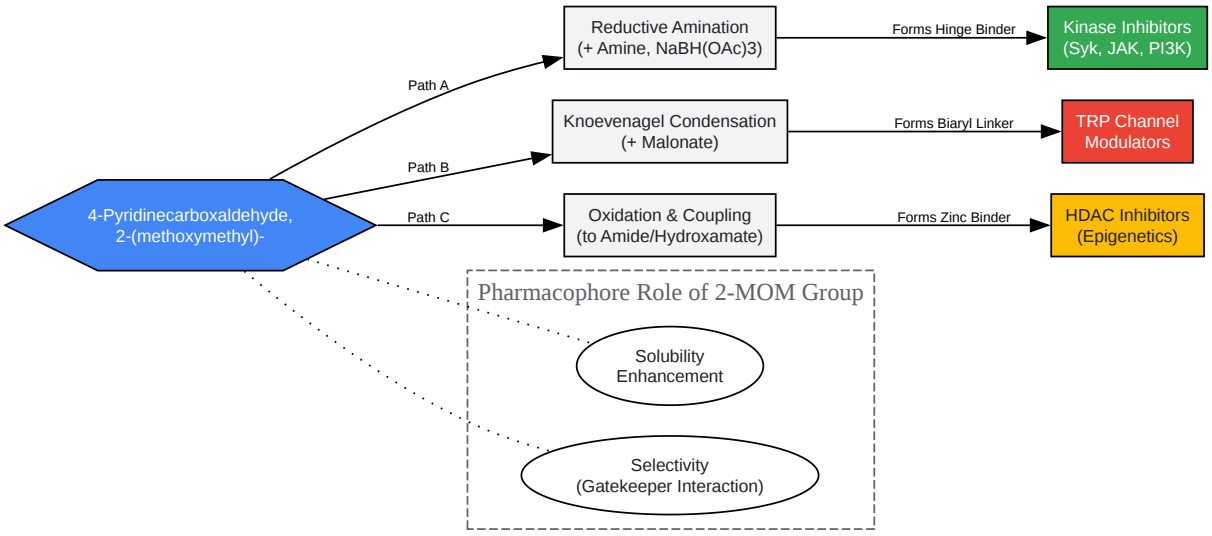

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Figure 1: Divergent synthesis pathways transforming the core aldehyde into three major therapeutic classes.

Experimental Protocols

To validate the biological potential, one must first successfully derivatize the aldehyde. The following protocol is a self-validating system for synthesizing a "Probe Molecule" (a benzylamine derivative) to test kinase affinity.

Protocol: Reductive Amination for Kinase Probe Synthesis

Objective: Convert 4-Pyridinecarboxaldehyde, 2-(methoxymethyl)- into a secondary amine scaffold for biological assay.

Reagents:

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- Aldehyde: 4-Pyridinecarboxaldehyde, 2-(methoxymethyl)- (1.0 equiv)
- Amine: Aniline or Morpholine derivative (1.1 equiv)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or DCM.
- Acid Catalyst: Acetic Acid (1-2 drops, optional but recommended to activate imine formation).

Step-by-Step Workflow:

- Imine Formation (The Checkpoint):
  - Dissolve the aldehyde (1.0 mmol) and the amine (1.1 mmol) in DCE (5 mL).
  - Add Acetic Acid. Stir at Room Temperature (RT) for 1 hour.
  - Validation: Take a small aliquot for TLC or LC-MS. You must see the disappearance of the aldehyde peak (M+1 = 152) and appearance of the imine mass. Do not proceed to reduction until imine formation is >90%.
- Reduction:
  - Cool the mixture to 0°C.
  - Add STAB (1.5 mmol) portion-wise over 10 minutes.
  - Allow to warm to RT and stir overnight (12h).
- Quench & Workup:
  - Quench with saturated aqueous $NaHCO_3$ (slow addition, gas evolution).
  - Extract with DCM (3x).
  - Wash combined organics with Brine, dry over Na_2SO_4.
- Purification:

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- The 2-MOM group is stable on silica. Purify via Flash Chromatography (MeOH/DCM gradient).

Critical Control Point: Avoid using strong acids (HCl) during workup or purification, as the methoxymethyl ether is acid-labile and can hydrolyze to the alcohol or degrade.

Synthesis of the Core (Retrosynthesis)

If the compound is not commercially available in your region, it must be synthesized de novo.

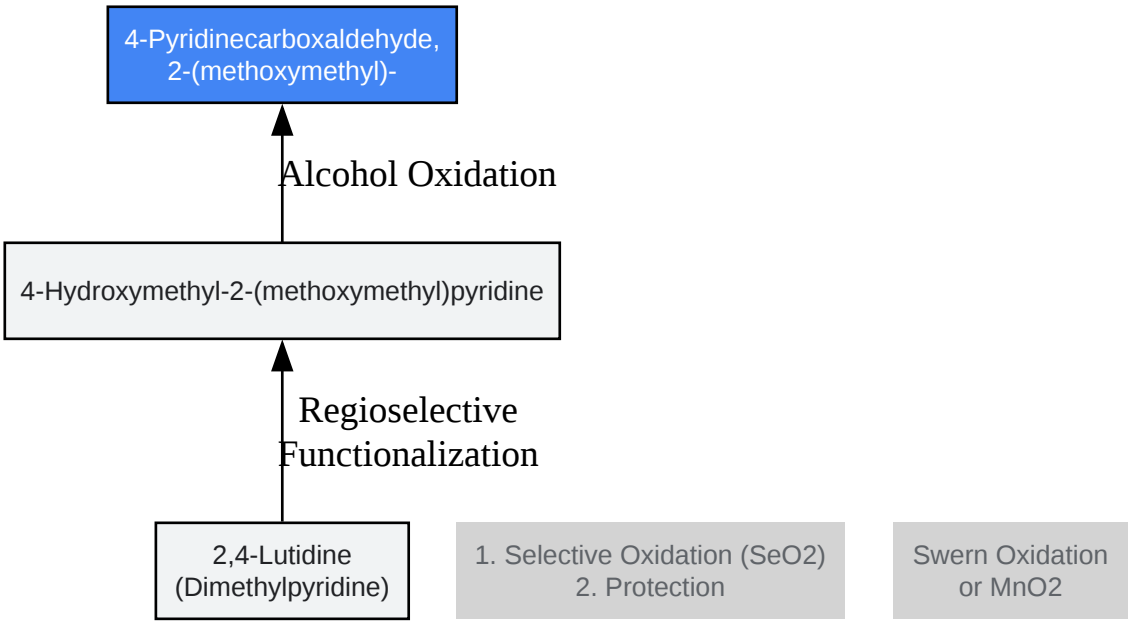

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Figure 2: Retrosynthetic analysis. Note that selective functionalization of 2,4-lutidine requires careful control of conditions.

Safety & Handling

- Reactivity: As an aldehyde, it is susceptible to air oxidation to the carboxylic acid (Isonicotinic acid derivative). Store under Argon/Nitrogen at -20°C.
- Toxicity: Pyridine aldehydes are skin and eye irritants. The methoxymethyl group does not add significant acute toxicity compared to the parent pyridine, but standard PPE (gloves, goggles, fume hood) is mandatory.

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- Stability: The MOM ether is stable to bases and mild acids but will cleave in strong Bronsted acids (e.g., TFA, concentrated HCl) or Lewis acids (e.g., BBr_3).

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- To cite this document: BenchChem. [biological activity potential of 4-Pyridinecarboxaldehyde, 2-(methoxymethyl)-]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b573739/docs#biological-activity-potential-of-4-pyridinecarboxaldehyde-2-methoxymethyl]

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